

Application Note: Protocol for Copper(II) Chlorate Tetrahydrate in Pyrotechnic Research

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Compound of Interest

Compound Name: Copper dichlorate tetrahydrate

CAS No.: 135821-00-0

Cat. No.: B158530

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Part 1: Executive Safety Directive (Critical)

WARNING: HIGH-RISK ENERGETIC MATERIAL This protocol involves Copper(II) Chlorate, a substance significantly more unstable than standard potassium perchlorate oxidizers. It is chemically incompatible with sulfur, sulfides, ammonium salts, and phosphorus.

- **Hygroscopicity:** The tetrahydrate form is deliquescent. It will absorb atmospheric moisture until it liquefies, altering burn rates and stability.
- **Incompatibility:**
 - **Sulfur:** Contact forms sulfuric acid, leading to spontaneous ignition/detonation.
 - **Ammonium Salts:** Contact forms Ammonium Chlorate (), which detonates at

- Handling: All manipulations must occur in a humidity-controlled glove box or desiccated environment. Use non-sparking beryllium-copper tools.

Part 2: Introduction & Chemical Profile[1][2][3]

Synonyms: Copper Dichlorate, Cupric Chlorate Tetrahydrate Formula:

CAS: 14721-21-2 (Anhydrous generic ref)[1]

In pyrotechnics, the generation of a monochromatic blue flame (435–480 nm) is the "Holy Grail" of color emission. The active emitter is the copper(I) chloride (

) species. While Copper(II) Oxide (

) is the industry standard, it requires a separate chlorine donor (e.g., PVC, Parlon).

Copper(II) Chlorate is theoretically superior because it contains both the copper chromophore and the oxidizing chlorine in a single molecule, maximizing the concentration of the

emitter in the flame envelope. However, its extreme instability prevents commercial use. This protocol outlines the research-grade synthesis for spectral analysis and advanced energetic coordination complex development.

Part 3: Synthesis Protocol (Double Decomposition)

Commercial sourcing of Copper Chlorate is difficult due to transport regulations. The standard research method is Metathesis (Double Decomposition) using Barium Chlorate and Copper Sulfate. This method is preferred over acid-base reactions as it avoids free chloric acid handling.

Reagents

- Barium Chlorate Monohydrate (

): 99% ACS Grade.

- Copper(II) Sulfate Pentahydrate (

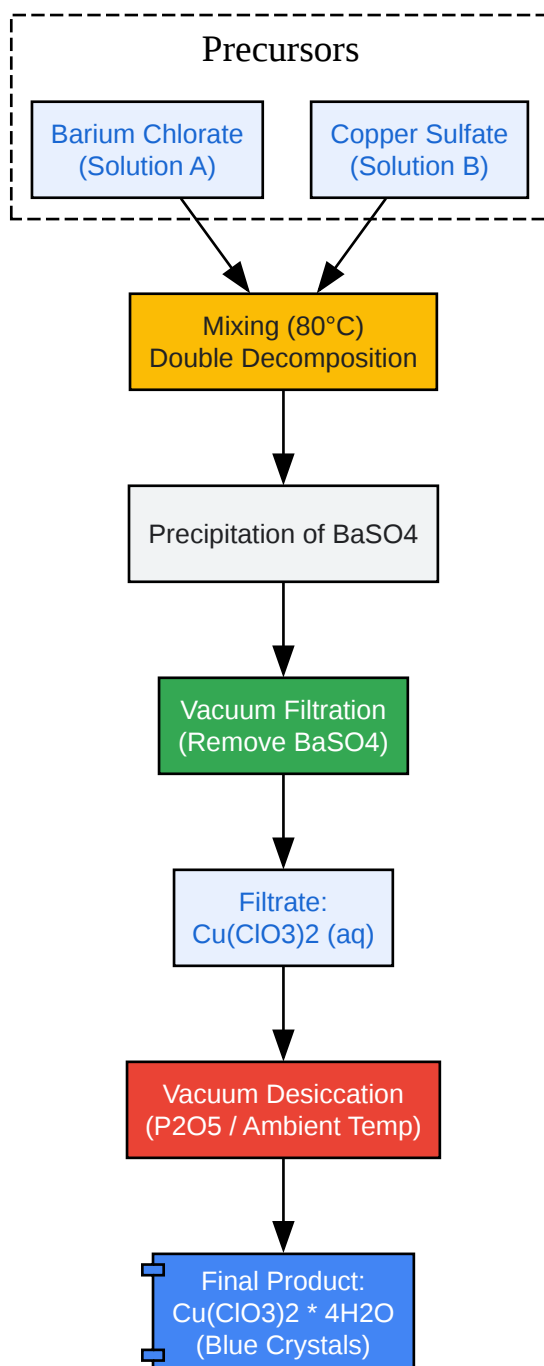
): 99.9% ACS Grade.

- Solvent: Deionized Water (

).

Step-by-Step Methodology

- Stoichiometric Calculation: Calculate masses based on the reaction:
 - Ensure a slight excess () of Copper Sulfate to ensure no Barium Chlorate remains (Barium salts modify flame color to green, contaminating the blue spectrum).
- Dissolution:
 - Solution A: Dissolve Barium Chlorate in hot dH₂O ().
 - Solution B: Dissolve Copper Sulfate in hot dH₂O ().
- Precipitation:
 - Slowly add Solution B to Solution A with vigorous magnetic stirring.
 - A heavy white precipitate of Barium Sulfate () will form immediately.
 - Maintain stirring for 30 minutes while allowing the solution to cool to room temperature.
- Filtration (Critical Step):



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Figure 1: Metathesis synthesis pathway for high-purity Copper(II) Chlorate Tetrahydrate.

Part 4: Pyrotechnic Application & Stabilization

Direct use of pure Copper Chlorate Tetrahydrate in formulations is often impractical due to moisture absorption. Modern research utilizes coordination complexes to stabilize the ion.

Strategy: In-Situ Complexation

To utilize the "Copper Dichlorate" moiety safely, it is often complexed with nitrogen-rich ligands (like Hexamethylenetetramine or Triazoles) during the mixing phase.

Experimental Formulation (Blue Strobe/Flare Research):

Component	Mass %	Function	Note
Copper(II) Chlorate Tetrahydrate	45%	Oxidizer / Colorant	Prepared Fresh
Nitrocellulose (12% N)	10%	Binder / Fuel	Dissolved in Acetone
Guanidine Nitrate	35%	Cool Fuel / Gas Gen	Reduces flame temp to preserve CuCl
Parlon (Chlorinated Rubber)	10%	Cl Donor / Retardant	Enhances color saturation

Mixing Protocol:

- Solvent Processing: Do not dry mix. Dissolve the Nitrocellulose and Parlon in Acetone.
- Introduction: Add the Copper Chlorate crystals to the binder lacquer. The acetone will dehydrate the surface slightly, but the binder coats the crystal, protecting it from moisture.
- Curing: Press immediately. Do not store the loose composition.

Part 5: Analytical Validation

To confirm the identity of the synthesized material before energetic testing:

- Flame Test: A small sample on a nichrome wire must burn with a vivid, electric blue flame (no green trace). Green indicates Barium contamination; Yellow indicates Sodium contamination.
- Gravimetric Analysis: Dissolve 0.5g product in water. Add excess
. No precipitate should form (confirms absence of Sulfate).

- Hygroscopic Stress Test: Place 1g in an open weigh boat at 50% RH. Record mass every 10 minutes. Rapid mass gain (>5% in 1 hour) confirms the hygroscopic nature of the chlorate salt (and the need for immediate encapsulation).

Part 6: References

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